

Technical Guide: Physicochemical Properties of 2,6-Dimethyl-4-pyranone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethyl-4-pyranone

Cat. No.: B087240

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the core physicochemical properties of **2,6-Dimethyl-4-pyranone** (CAS RN: 1004-36-0), a heterocyclic compound with applications as a chemical and organic intermediate, particularly in the agrochemical, pharmaceutical, and dyestuff fields.^[1] It is also utilized as a fragrance ingredient.^{[1][2][3][4]}

Core Physicochemical Data

The melting and boiling points of **2,6-Dimethyl-4-pyranone** are critical parameters for its application in synthesis and formulation. The experimentally determined values are summarized below.

Property	Value	Conditions
Melting Point	132-137 °C	Not specified
Boiling Point	248-251 °C	760 mmHg

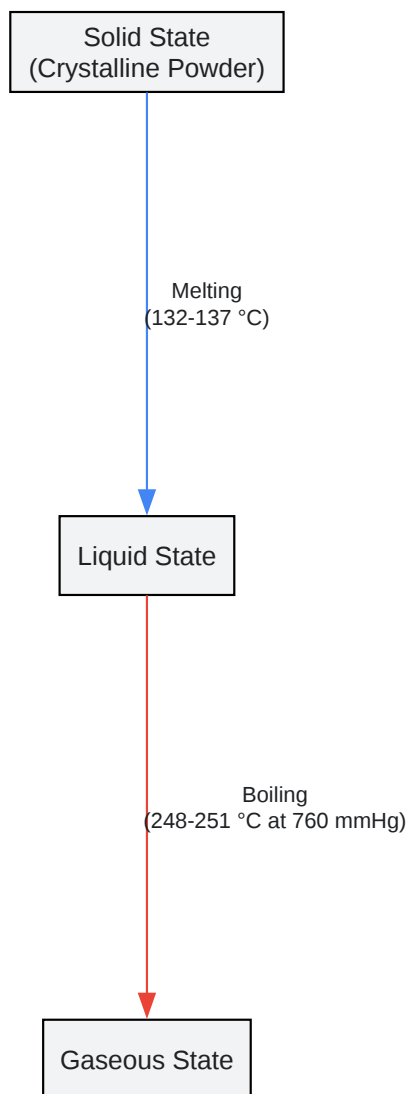
Note: The reported values represent a range from multiple sources.^{[1][2][3][4][5][6][7][8][9][10][11][12]}

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2,6-Dimethyl-4-pyranone** are not explicitly detailed in the reviewed literature. However, standard methods such as capillary melting point determination (e.g., using a Thiele tube or a digital melting point apparatus) and distillation under atmospheric pressure are the conventional techniques for obtaining such data for a crystalline solid.

Logical Relationship of Physicochemical Properties

The following diagram illustrates the relationship between the physical state of **2,6-Dimethyl-4-pyranone** and temperature.



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Caption: State transitions of **2,6-Dimethyl-4-pyranone** with temperature.

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References

- 1. lookchem.com [lookchem.com]
- 2. 2,6-Dimethyl-4H-pyran-4-one CAS 1004-36-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. 2,6-Dimethyl-4H-pyran-4-one | 1004-36-0 [chemicalbook.com]
- 4. lookchem.com [lookchem.com]
- 5. 1004-36-0 CAS MSDS (2,6-Dimethyl-4H-pyran-4-one) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 2,6-dimethyl-gamma-pyrone, 1004-36-0 [thegoodscentcompany.com]
- 7. 2,6-dimethylpyran-4-one [stenutz.eu]
- 8. 1004-36-0 | CAS DataBase [m.chemicalbook.com]
- 9. chemsynthesis.com [chemsynthesis.com]
- 10. chembk.com [chembk.com]
- 11. 1004-36-0 Cas No. | 2,6-Dimethyl-4H-pyran-4-one | Apollo [store.apolloscientific.co.uk]
- 12. alfa-labotrial.com [alfa-labotrial.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,6-Dimethyl-4-pyranone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087240#2-6-dimethyl-4-pyranone-melting-point-and-boiling-point]

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